

"N-(2-hydroxy-2-phenylethyl)acetamide" literature review and background

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Compound of Interest

Compound Name: *N*-(2-hydroxy-2-phenylethyl)acetamide

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N-(2-hydroxy-2-phenylethyl)acetamide: A Natural Antifungal Agent

A comprehensive review of the isolation, characterization, and biological activity of **N-(2-hydroxy-2-phenylethyl)acetamide**, a promising antifungal compound of natural origin.

Introduction

N-(2-hydroxy-2-phenylethyl)acetamide is a naturally occurring amide that has garnered attention for its antifungal properties. Isolated from the endophytic fungus *Diaporthe eucalyptorum* KY-9, this compound has demonstrated notable activity against the plant pathogen *Alternaria solani*, the causative agent of early blight in various crops. This technical guide provides a detailed overview of the current scientific literature on **N-(2-hydroxy-2-phenylethyl)acetamide**, focusing on its chemical properties, biological activity, and the experimental methodologies used for its study.

Chemical and Physical Properties

N-(2-hydroxy-2-phenylethyl)acetamide is a compound with the molecular formula $C_{10}H_{13}NO_2$ and a molecular weight of 179.22 g/mol. Its chemical structure features a phenyl group, a hydroxyl group, and an acetamide moiety.

Table 1: Physicochemical Properties of **N-(2-hydroxy-2-phenylethyl)acetamide**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1]
Molecular Weight	179.22 g/mol	[1]
CAS Number	3306-05-6	[1]

Spectroscopic data are crucial for the structural elucidation and identification of **N-(2-hydroxy-2-phenylethyl)acetamide**. The following data have been reported:

Table 2: Spectroscopic Data for **N-(2-hydroxy-2-phenylethyl)acetamide**

Spectroscopic Technique	Key Data and Observations
¹ H NMR	Data not explicitly available in the reviewed literature.
¹³ C NMR	Data not explicitly available in the reviewed literature.
ESI-MS	Data not explicitly available in the reviewed literature.

Note: While the primary literature confirms structural elucidation by NMR and ESI-MS, specific spectral data were not publicly available in the reviewed sources.

Biological Activity: Antifungal Properties

The most significant biological activity reported for **N-(2-hydroxy-2-phenylethyl)acetamide** is its antifungal action.

Activity against *Alternaria solani*

Research has shown that **N-(2-hydroxy-2-phenylethyl)acetamide** exhibits inhibitory activity against the phytopathogenic fungus *Alternaria solani*.^[2]

Table 3: Antifungal Activity of **N-(2-hydroxy-2-phenylethyl)acetamide** against *Alternaria solani*

Parameter	Value	Reference
Minimum Inhibitory Concentration (MIC)	50 μ M	[2]

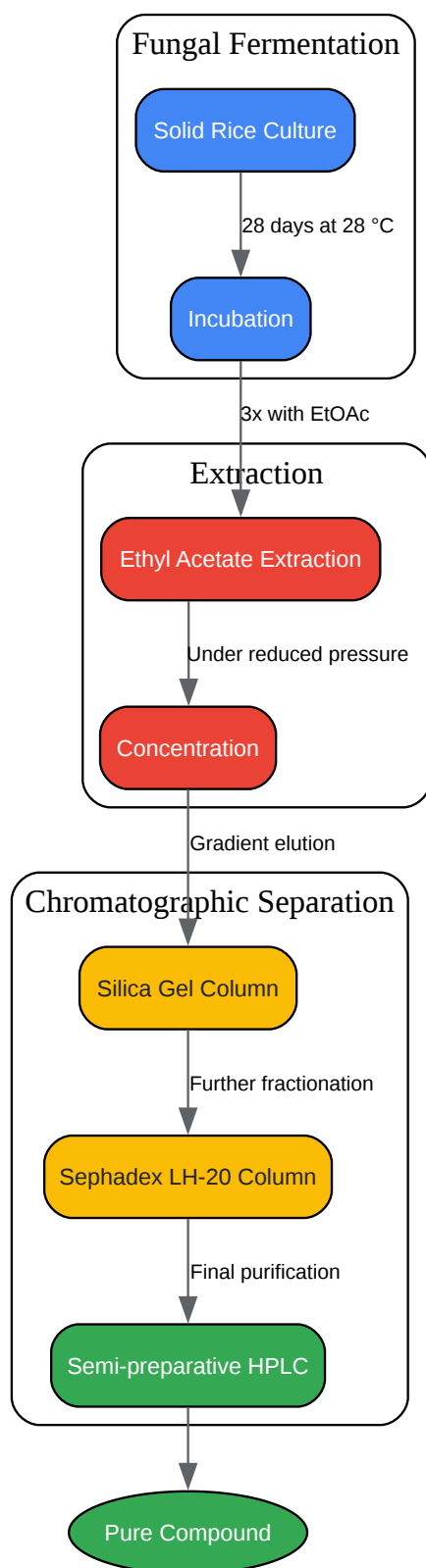
The mechanism of action for its antifungal properties has not yet been elucidated and remains an area for future research.

Experimental Protocols

Isolation and Purification of N-(2-hydroxy-2-phenylethyl)acetamide

The following protocol is based on the methodology described for the isolation of **N-(2-hydroxy-2-phenylethyl)acetamide** from *Diaporthe eucalyptorum* KY-9.[\[2\]](#)

Workflow for Isolation and Purification



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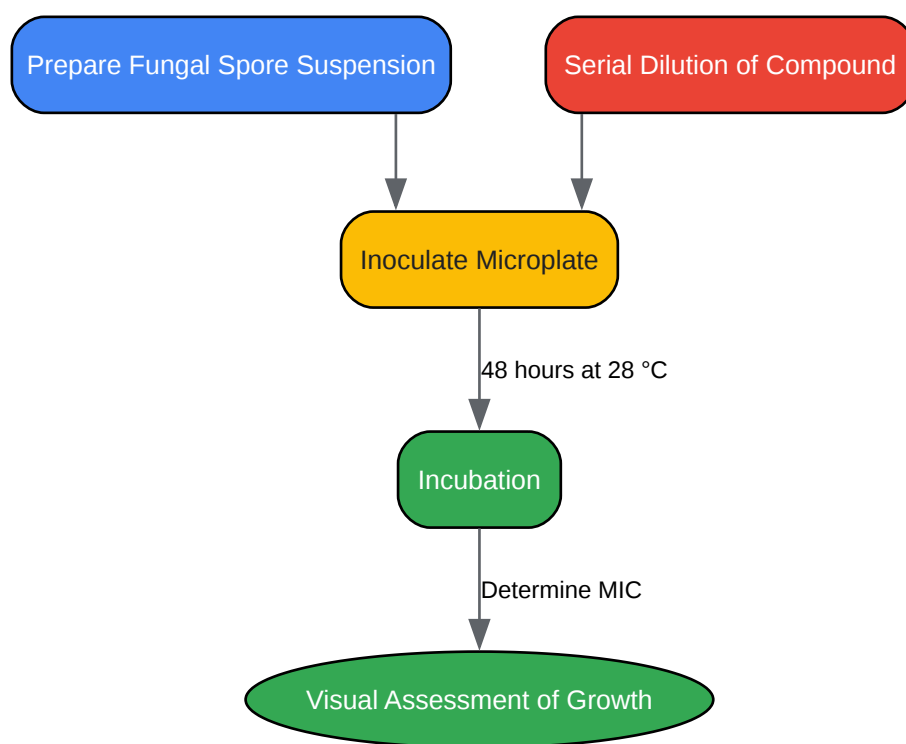
Caption: Isolation workflow for **N-(2-hydroxy-2-phenylethyl)acetamide**.

- Fungal Culture: *Diaporthe eucalyptorum* KY-9 is cultured on a solid rice medium.
- Extraction: The fermented rice culture is repeatedly extracted with ethyl acetate. The resulting organic solvent is then concentrated under reduced pressure to yield a crude extract.
- Chromatographic Purification: The crude extract is subjected to multiple chromatographic steps for purification. This typically involves:
 - Silica gel column chromatography.
 - Sephadex LH-20 column chromatography.
 - Semi-preparative High-Performance Liquid Chromatography (HPLC) to yield the pure **N-(2-hydroxy-2-phenylethyl)acetamide**.

Antifungal Susceptibility Testing

The antifungal activity is determined using a broth microdilution method.

Workflow for Antifungal Assay



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References

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